

In-depth Technical Guide: meso-1,2-Dibromo-1,2-diphenylethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dibromo-1,2-diphenyl-1-ethanone

Cat. No.: B084642

[Get Quote](#)

Disclaimer: Information regarding the specific compound "**2,2-Dibromo-1,2-diphenyl-1-ethanone**" and its corresponding CAS number is not readily available in scientific literature and chemical databases. This guide will therefore focus on the closely related and well-documented compound, meso-1,2-Dibromo-1,2-diphenylethane, also known as meso-stilbene dibromide.

This technical guide provides a comprehensive overview of meso-1,2-Dibromo-1,2-diphenylethane, including its chemical properties, synthesis, and potential applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

meso-1,2-Dibromo-1,2-diphenylethane is a halogenated hydrocarbon that exists as a white solid at room temperature.[1] It is characterized by the presence of two bromine atoms on adjacent carbon atoms, with two phenyl groups also attached to this ethane backbone. The "meso" stereochemistry indicates that the molecule has a plane of symmetry and is therefore achiral, despite possessing two chiral centers.[2]

Table 1: Physicochemical Properties of meso-1,2-Dibromo-1,2-diphenylethane

Property	Value	Reference(s)
CAS Number	13440-24-9	[3]
Molecular Formula	C ₁₄ H ₁₂ Br ₂	[3]
Molecular Weight	340.05 g/mol	[3]
Appearance	White to light yellow crystalline solid/powder	[2]
Melting Point	241 °C (decomposes)	
Solubility	Insoluble in water.	[4][5]
SMILES	Br--INVALID-LINK-- c1ccccc1">C@Hc2ccccc2	
InChI Key	GKESIQQTGWVOLH- OKILXGFUSA-N	

Experimental Protocols

Synthesis of meso-1,2-Dibromo-1,2-diphenylethane via Bromination of (E)-Stilbene

A common and stereospecific method for the synthesis of meso-1,2-Dibromo-1,2-diphenylethane is the bromination of (E)-stilbene (trans-stilbene). The reaction proceeds via an anti-addition mechanism, leading to the exclusive formation of the meso diastereomer.[6]

Materials:

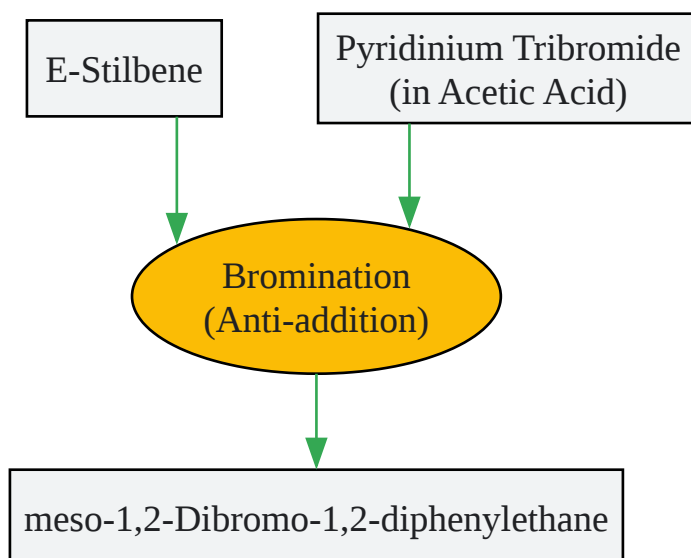
- (E)-Stilbene
- Pyridinium tribromide (or liquid bromine)
- Glacial acetic acid
- Methanol (ice-cold)
- Erlenmeyer flask

- Stir bar and magnetic stir plate
- Heating mantle or steam bath
- Büchner funnel and vacuum flask
- Filter paper

Procedure:

- In a 25 mL Erlenmeyer flask equipped with a stir bar, dissolve 1.03 g of (E)-stilbene in 10 mL of glacial acetic acid. Gently heat the mixture with stirring to facilitate dissolution.^[7]
- In portions, add 2.00 g of solid pyridinium tribromide to the stirred solution. Continue addition until the deep color of the reaction mixture dissipates.^[7]
- Allow the reaction mixture to cool to room temperature, during which a solid precipitate will form.^[7]
- Collect the solid product by vacuum filtration using a Büchner funnel.^[7]
- Wash the collected solid with 5 mL of ice-cold methanol.^[7]
- Allow the product to air-dry on the filter paper for 15 minutes.^[7]
- The final product can be further purified by recrystallization from a suitable solvent like ethanol or acetic acid.^[8]

Diagram 1: Synthesis of meso-1,2-Dibromo-1,2-diphenylethane



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for meso-1,2-Dibromo-1,2-diphenylethane.

Characterization and Analysis

The identity and purity of the synthesized meso-1,2-Dibromo-1,2-diphenylethane can be confirmed using various analytical techniques.

Table 2: Analytical Characterization Data

Technique	Observed Data	Reference(s)
^1H NMR (CDCl_3)	δ 7.21 (s, 10H, Ar-H), 5.50 (s, 2H, CH-Br)	[8]
^{13}C NMR (CDCl_3)	δ 137.8, 128.6, 128.2, 59.2	[8]
FTIR (KBr pellet, cm^{-1})	Characteristic peaks for C-H (aromatic), C=C (aromatic), and C-Br stretches.	[9]
Mass Spec. (EI^+)	m/z 342, 340, 338 (M^+) corresponding to bromine isotopes.	[8]
Melting Point	A sharp melting point around 241 °C indicates high purity.	

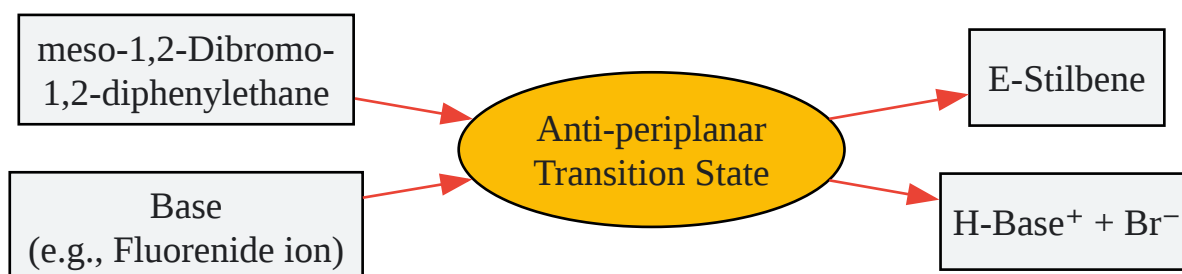
Chemical Reactions and Mechanisms

meso-1,2-Dibromo-1,2-diphenylethane is a valuable substrate for studying various chemical reactions, particularly elimination reactions.

Debromination to (E)-Stilbene

The reaction of meso-1,2-Dibromo-1,2-diphenylethane with a variety of reagents, including certain fluorenyl anions, can lead to its debromination to form (E)-stilbene. This reaction is stereospecific, with the meso isomer yielding the trans-alkene, which is a classic example of an anti-periplanar elimination.[2][10]

Diagram 2: E2 Debromination of meso-1,2-Dibromo-1,2-diphenylethane



[Click to download full resolution via product page](#)

Caption: E2 elimination pathway for meso-1,2-Dibromo-1,2-diphenylethane.

Applications in Research and Development

While direct applications in drug development are not extensively documented, meso-1,2-Dibromo-1,2-diphenylethane serves as a crucial model compound in several areas of chemical research:

- **Mechanistic Studies:** Its rigid stereochemistry makes it an ideal substrate for investigating the mechanisms of elimination and substitution reactions.^{[2][10]} The stereospecific outcomes of its reactions provide valuable insights into the transition states and stereoelectronic requirements of these processes.
- **Organic Synthesis:** As a vicinal dibromide, it can serve as a precursor for the synthesis of other functionalized molecules through substitution or elimination reactions.
- **Electrochemical Studies:** The compound has been used in studies of electrochemical dehalogenation.^{[4][5]}

Safety and Handling

meso-1,2-Dibromo-1,2-diphenylethane is classified as a corrosive substance and is harmful if swallowed.^[11] It can cause severe skin burns and eye damage.^[11]

Table 3: GHS Hazard Information

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute toxicity, oral	H302	Warning	Harmful if swallowed
Skin corrosion/irritation	H314	Danger	Causes severe skin burns and eye damage

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.

Storage:

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
[4][5]
- Keep the container tightly closed.[4][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. books.rsc.org [books.rsc.org]
- 2. 1,2-Dibromo-1,2-diphenylethane | 5789-30-0 | Benchchem [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. meso-1,2-Dibromo-1,2-diphenylethane, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. meso-1,2-Dibromo-1,2-diphenylethane, 97% | Fisher Scientific [fishersci.ca]
- 6. researchgate.net [researchgate.net]
- 7. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 8. rsc.org [rsc.org]
- 9. spectrabase.com [spectrabase.com]

- 10. scispace.com [scispace.com]
- 11. Benzene, 1,1'-(1,2-dibromo-1,2-ethanediyl)bis- | C₁₄H₁₂Br₂ | CID 93010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: meso-1,2-Dibromo-1,2-diphenylethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084642#2-2-dibromo-1-2-diphenyl-1-ethanone-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com